

Benchmarking FR295389: A Comparative Analysis Against Novel Antibiotic Candidates

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Compound of Interest

Compound Name: FR295389
CAS No.: 1019207-72-7
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The emergence of multidrug-resistant (MDR) bacteria presents a formidable challenge to global health. In the quest for effective novel antimicrobial agents, this guide provides a comparative benchmark analysis of **FR295389**, a dihydroimidazopyrazolium cephalosporin, against two novel antibiotic candidates: Zosurabalpin and Cefepime-taniborbactam. This comparison focuses on their in vitro activity against critical bacterial pathogens, alongside detailed experimental protocols and pathway visualizations to support further research and development.

Data Presentation: In Vitro Antimicrobial Activity

The following tables summarize the minimum inhibitory concentration (MIC) data for **FR295389**, Zosurabalpin, and Cefepime-taniborbactam against a range of clinically significant bacteria. It is important to note that the available data for **FR295389** is currently limited to IMP-type metallo- β -lactamase (MBL)-producing *Pseudomonas aeruginosa*.

Table 1: In Vitro Activity of **FR295389** Against IMP-type MBL-producing *Pseudomonas aeruginosa*

Organism	Number of Isolates	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)
IMP-type MBL-producing <i>Pseudomonas aeruginosa</i>	21	8.0[1]	32[1]

Table 2: In Vitro Activity of Zosurabalpin Against Carbapenem-Resistant *Acinetobacter baumannii* (CRAB)

Organism	MIC Range (mg/L)
Carbapenem-Resistant <i>Acinetobacter baumannii</i> (CRAB)	≤0.06 - 0.5

Table 3: In Vitro Activity of Cefepime-taniborbactam Against Gram-Negative Bacteria

Organism/Resistance Phenotype	MIC ₅₀ (mg/L)	MIC ₉₀ (mg/L)
Enterobacterales		
All isolates	0.06	0.25
Carbapenem-resistant Enterobacterales (CRE)	0.25	2
ESBL-producing	0.06	0.5
<i>Pseudomonas aeruginosa</i>		
All isolates	2	8
Meropenem-non-susceptible	8	32
Difficult-to-treat Resistance (DTR)	16	32

Experimental Protocols

Standardized methodologies are critical for the accurate and reproducible assessment of antimicrobial activity. The following protocols are based on guidelines from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Minimum Inhibitory Concentration (MIC) Determination by Broth Microdilution

This method determines the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism in vitro.

1. Preparation of Materials:

- **Antimicrobial Agent Stock Solutions:** Prepare stock solutions of the test compounds (**FR295389**, Zosurabalpin, Cefepime-taniborbactam) in a suitable solvent at a high concentration.
- **Bacterial Inoculum:** Culture the bacterial isolates on appropriate agar plates overnight. Prepare a bacterial suspension in sterile saline or broth, adjusted to a 0.5 McFarland turbidity standard, which corresponds to approximately $1-2 \times 10^8$ CFU/mL. Dilute this suspension to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in the test wells.
- **Growth Medium:** Use cation-adjusted Mueller-Hinton Broth (CAMHB) for most non-fastidious bacteria. For fastidious organisms, supplement the broth as required (e.g., with lysed horse blood and β -NAD for *Haemophilus influenzae*).
- **96-Well Microtiter Plates:** Use sterile, U- or flat-bottomed 96-well plates.

2. Assay Procedure:

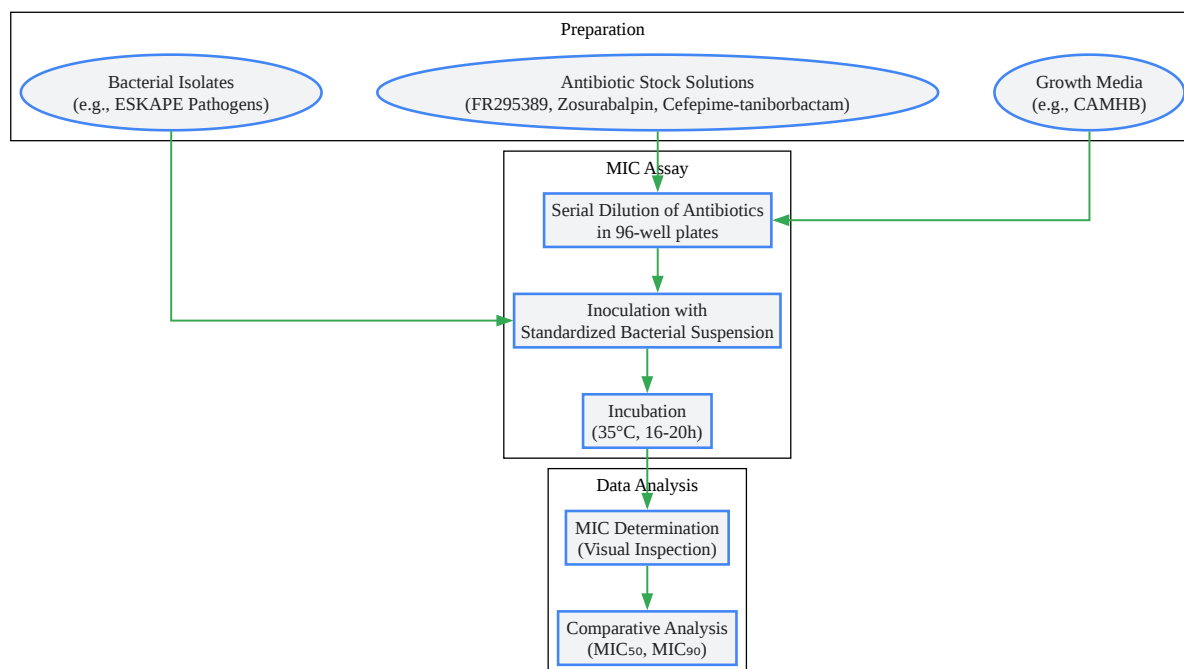
- **Serial Dilutions:** Prepare two-fold serial dilutions of each antimicrobial agent in CAMHB directly in the 96-well plates. The final volume in each well should be 50 μ L.
- **Inoculation:** Add 50 μ L of the prepared bacterial inoculum to each well, resulting in a final volume of 100 μ L.
- **Controls:**
 - **Growth Control:** A well containing only broth and the bacterial inoculum.
 - **Sterility Control:** A well containing only broth.
- **Incubation:** Incubate the plates at $35 \pm 2^\circ\text{C}$ for 16-20 hours in ambient air.

3. Interpretation of Results:

- The MIC is the lowest concentration of the antimicrobial agent at which there is no visible growth (turbidity) in the well.

Mandatory Visualization

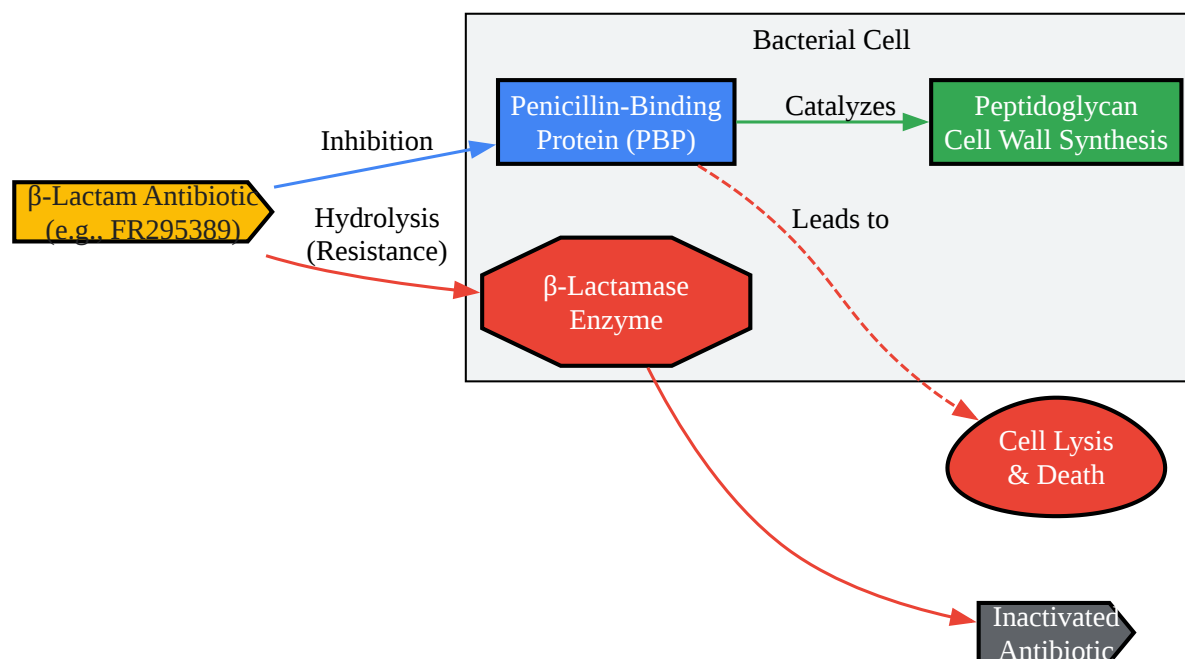
Experimental Workflow for Antibiotic Benchmarking



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Caption: Workflow for determining and comparing Minimum Inhibitory Concentrations.

Signaling Pathway: β -Lactam Antibiotic Mechanism and Resistance



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Caption: Mechanism of action and resistance for β-lactam antibiotics.

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References

- 1. In vitro antibacterial activity of a new cephalosporin, FR295389, against IMP-type metallo-beta-lactamase-producers - PubMed [pubmed.ncbi.nlm.nih.gov]
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